

isobutyltriethoxysilane molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isobutyltriethoxysilane*

Cat. No.: *B103999*

[Get Quote](#)

In-depth Technical Guide: Isobutyltriethoxysilane

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the molecular properties of **isobutyltriethoxysilane**, a versatile organosilicon compound.

Molecular Identity and Properties

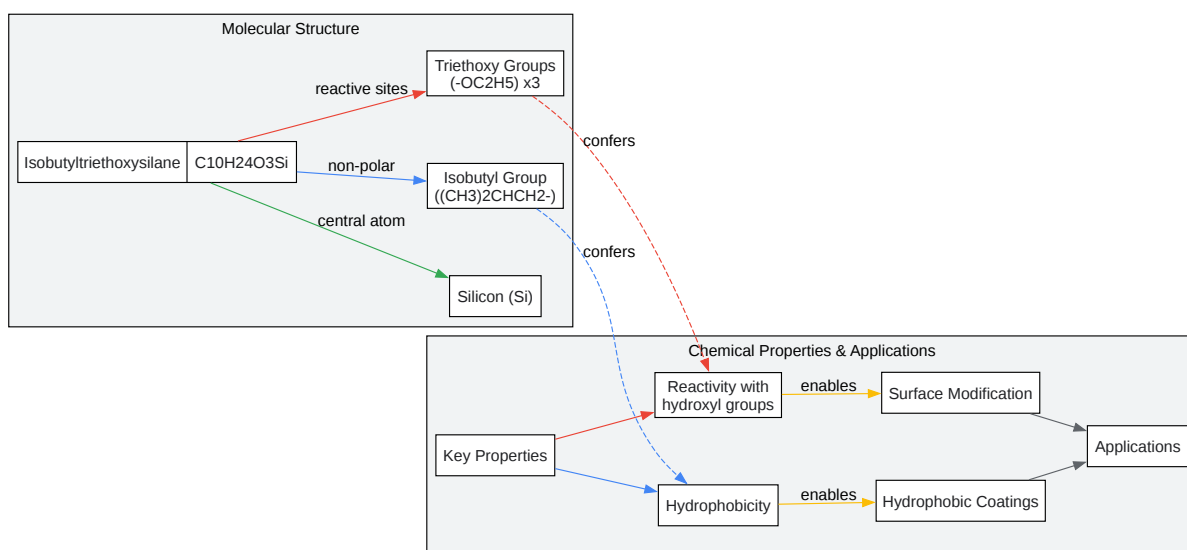
Isobutyltriethoxysilane is an organoethoxysilane characterized by the presence of an isobutyl group and three ethoxy groups attached to a central silicon atom. This structure imparts properties that make it useful in a variety of applications, including as a surface modifying agent and a chemical intermediate.

Below is a summary of its key molecular and physical properties:

Property	Value
Molecular Formula	C10H24O3Si
Linear Formula	(CH3)2CHCH2Si(OC2H5)3
Molecular Weight	220.38 g/mol
IUPAC Name	triethoxy(2-methylpropyl)silane
CAS Number	17980-47-1
Appearance	Colorless liquid
Density	0.88 g/mL at 25 °C
Boiling Point	190-191 °C
Flash Point	60.5 °C (closed cup)
Refractive Index	n20/D 1.4

Logical Relationships of Isobutyltriethoxysilane Properties

The following diagram illustrates the relationship between the structural components of **isobutyltriethoxysilane** and its resulting chemical properties and applications.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [isobutyltriethoxysilane molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b103999#isobutyltriethoxysilane-molecular-weight-and-formula\]](https://www.benchchem.com/product/b103999#isobutyltriethoxysilane-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com